

# Technical Monograph: 2-Chloro-4-fluoro-N-methylaniline

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## Compound of Interest

Compound Name: 2-Chloro-4-fluoro-N-methylaniline

CAS No.: 823189-16-8

Cat. No.: B1369932

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## Chemical Identity & Physicochemical Profile

**2-Chloro-4-fluoro-N-methylaniline** is a halogenated secondary aniline derivative.<sup>[1][2]</sup> It serves as a critical pharmacophore in the synthesis of Type I and Type II kinase inhibitors, specifically designed to interact with the ATP-binding hinge region of target proteins (e.g., EGFR, BRAF) where the N-methyl group modulates solubility and metabolic stability.

Property	Value / Description	Operational Implication
CAS Number	823189-16-8	Use for inventory tracking and regulatory compliance.
Molecular Formula		MW: 159.59 g/mol .
Physical State	Viscous Liquid / Oil (Ambient)	Handle as a liquid; susceptible to "creeping" on glass surfaces.
Appearance	Colorless to pale pink/brown	Self-Validating Indicator: Darkening to deep brown/red indicates significant oxidation. Purify before use if opaque.
Boiling Point	~230–235 °C (Predicted)	Low volatility at RT, but generates toxic vapors upon heating.
Flash Point	~94–98 °C	Combustible Class IIIB. Avoid open flames; use oil baths or heating mantles, never Bunsen burners.
Solubility	DMSO, MeOH, DCM, EtOAc	Lipophilic. Poor water solubility limits aqueous waste removal without pH adjustment.
pKa (Conjugate Acid)	~2.5–3.5 (Estimated)	Weakly basic due to electron-withdrawing halogens. Requires strong acid (e.g., 1M HCl) for complete protonation/extraction.

## Hazard Assessment & Toxicology Mechanics

This compound possesses a "Toxic Aniline" core, modified by halogenation. The safety protocol must address two distinct toxicity mechanisms:

## A. Methemoglobinemia (The Aniline Effect)

Like its parent N-methylaniline, this compound can undergo metabolic N-hydroxylation (via CYP450). The resulting metabolite oxidizes ferrous hemoglobin (

) to ferric methemoglobin (

), destroying oxygen transport capacity.

- Symptom: Cyanosis (blue lips/fingernails) without respiratory distress.
- Counter-Measure: Work strictly within a fume hood. Methylene blue is the clinical antidote, but prevention is the only acceptable lab standard.

## B. Specific Organ Toxicity (STOT-RE)

Halogenated anilines are hepatotoxic and nephrotoxic. The N-methyl group facilitates skin absorption, making dermal exposure the highest risk vector in a laboratory setting.

- GHS Classification (Derived):
  - Acute Tox. 3 (Oral/Dermal/Inhalation) – Toxic if swallowed, in contact with skin, or inhaled.
  - STOT RE 2 – May cause damage to organs (blood, liver, kidneys) through prolonged exposure.
  - Aquatic Acute 1 – Very toxic to aquatic life.

## Engineering Controls & Personal Protective Equipment (PPE)

Standard nitrile gloves are insufficient for prolonged handling of N-methylated anilines due to rapid permeation.

## Hierarchy of Controls

- Primary Barrier: Chemical Fume Hood (Face velocity > 100 fpm).
- Secondary Barrier: Drip trays (polypropylene) under all reaction vessels.

- PPE Configuration:
  - Eyes: Chemical splash goggles (ANSI Z87.1). Safety glasses are inadequate for liquids.
  - Hands (The "Double-Glove" Protocol):
    - Inner Layer: 4-mil Nitrile (Dexterity).
    - Outer Layer: Silver Shield® (Laminate) or thick Butyl Rubber (Chemical Resistance). Nitrile alone degrades in <15 mins against N-methylanilines.
  - Body: Lab coat (buttoned) + Chemical-resistant apron if handling >50g.

## Operational Protocols: A Self-Validating Workflow

### Protocol A: Safe Receiving & Storage

Logic: Prevent oxidative degradation and undetected leakage.

- Receipt: Inspect the bottle through the packaging. If the liquid is dark brown/black, reject the lot or mark for redistillation.
- Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen).
  - Why? Cold storage slows oxidation. Inert gas prevents the formation of azo-dimers.
- Secondary Containment: Place the bottle inside a sealed polyethylene bag or desiccator within the fridge to prevent cross-contamination of food/media.

### Protocol B: Reaction Setup (Liquid Handling)

Logic: Eliminate aerosol generation and skin contact.

- Weighing: Do not weigh into an open boat on a benchtop balance.
  - Correct Method: Tare a septum-capped vial. Add the reagent via syringe inside the hood. Weigh the closed vial.
- Transfer: Use a gas-tight glass syringe with a Luer-lock needle.

- Avoid: Plastic syringes (plungers may swell/stick due to solvent action of the aniline).
- Quenching Spills:
  - Do not wipe with dry paper towels (increases volatility).
  - Neutralize: Cover spill with 1M HCl saturated absorbents. The acid protonates the amine ( ), turning it into a non-volatile salt.

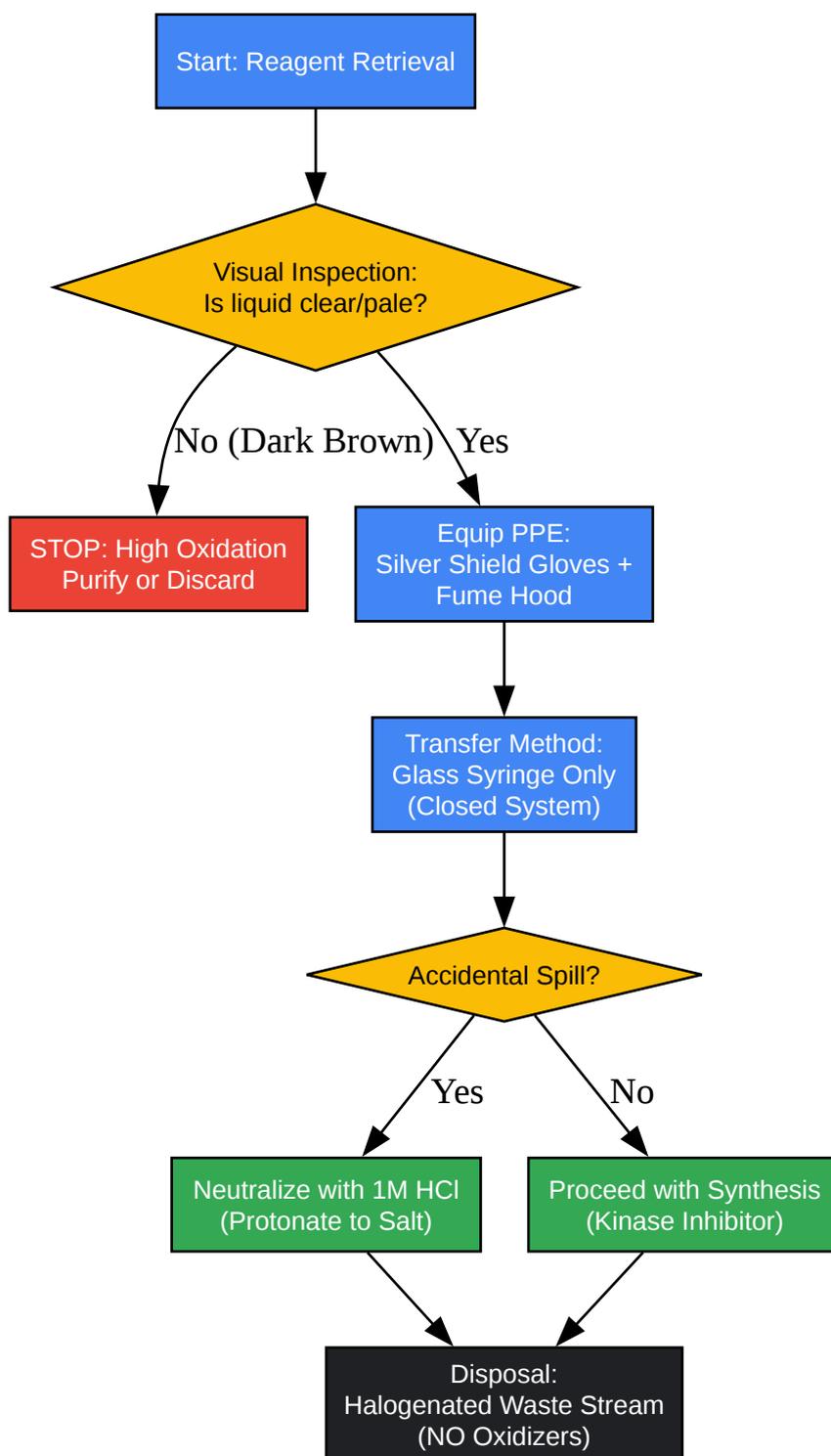
## Protocol C: Waste Disposal

Logic: Prevent environmental release and downstream reactions.

- Segregation: Segregate into "Halogenated Organic Waste".
- pH Adjustment: Ensure the waste stream is not mixed with strong oxidizers (e.g., Nitric acid), which can cause explosive nitration of the aniline ring.
- Labeling: Explicitly label as "Toxic / Marine Pollutant."

## Visualized Safety Workflow (DOT Diagram)

The following diagram illustrates the critical decision nodes for handling this compound, emphasizing the "Stop/Go" validation steps.



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Caption: Decision logic for the safe handling lifecycle of **2-Chloro-4-fluoro-N-methylaniline**, emphasizing visual quality control and acidic neutralization of spills.

## Emergency Response Profile

Scenario	Immediate Action	Mechanistic Rationale
Skin Contact	Wash with soap & water for 15 mins. Do not use ethanol/solvents.	Solvents increase skin permeability, driving the toxic aniline deeper into the bloodstream.
Eye Contact	Flush with water for 15 mins.	The compound is a severe irritant/corrosive; immediate dilution prevents corneal opacity.
Inhalation	Move to fresh air. Administer oxygen if cyanotic.	Counteracts methemoglobinemia-induced hypoxia.
Ingestion	Do NOT induce vomiting. Seek medical aid.	Vomiting risks aspiration pneumonia; the compound is rapidly absorbed in the GI tract.

## References

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## Sources

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